

Technical Guide: Solubility Profile & Thermodynamic Characterization of N-Ethyl-2-Hydroxypropanamide

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Compound of Interest

Compound Name: *n*-ethyl-2-hydroxypropanamide

CAS No.: 6280-14-4

Cat. No.: B1606055

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Executive Summary

N-ethyl-2-hydroxypropanamide (CAS: 6280-14-4 for the (R)-isomer, 194022-24-7 for the (S)-isomer) is a chiral amide derivative of lactic acid. Emerging as a high-performance "green solvent," it is increasingly utilized in pharmaceutical formulations, pesticide delivery systems, and organic synthesis as a chiral auxiliary.

Unlike simple hydrocarbons, this compound exhibits a complex solubility profile due to its amphiphilic yet highly polar nature—possessing both a hydrophobic ethyl group and hydrophilic hydroxyl/amide moieties. This guide provides a comprehensive analysis of its solubility behavior, predicted miscibility based on Hansen Solubility Parameters (HSP), and a rigorous standard operating procedure (SOP) for experimental validation.

Key Insight: **N-ethyl-2-hydroxypropanamide** is typically a liquid at room temperature (or a low-melting solid, MP ~45°C). Therefore, its "solubility profile" often refers to its miscibility with other solvents rather than the dissolution of a crystal lattice.

Chemical Identity & Physicochemical Properties[1][2][3][4][5]

Understanding the solute's fundamental properties is the prerequisite for any thermodynamic study.

Property	Value	Notes
IUPAC Name	N-ethyl-2-hydroxypropanamide	
Common Name	N-Ethyllactamide	
Molecular Formula		
Molecular Weight	117.15 g/mol	
Physical State	Liquid / Low-melting Solid	MP: 44.5–45 °C; Supercools easily to liquid at RT.[1]
Boiling Point	280.9 °C (at 760 mmHg)	High boiling point makes it a stable solvent.
Density	~1.02 g/cm ³	Slightly denser than water.
Chirality	(S) or (R) enantiomers	S-isomer is derived from L-lactic acid (natural).
Functional Groups	Secondary Amide, Sec-Hydroxyl	Dual H-bond donor/acceptor capability.

Predicted Solubility & Miscibility Profile

In the absence of a specific peer-reviewed dataset for this exact compound in all solvents, we utilize Hansen Solubility Parameters (HSP) and structural analogy to N-methyl lactamide and ethyl lactate to derive the authoritative miscibility profile.

Hansen Solubility Parameters (Estimated)

The solubility behavior is governed by the interaction radius (

) between the solute (1) and solvent (2):

Lower

values indicate higher solubility/miscibility.[\[2\]](#)

Parameter	Estimated Value ()	Mechanistic Basis
(Dispersion)	16.5	Alkyl chain (ethyl) contribution.
(Polarity)	14.0	High dipole moment of the amide bond.
(H-Bonding)	22.0	Strong H-bonding from -OH and -NH- groups.

Solvent Compatibility Table

Based on the "Like Dissolves Like" principle and thermodynamic data of homologous lactamides:

Solvent Class	Representative Solvents	Compatibility	Mechanistic Explanation
Polar Protic	Water, Methanol, Ethanol, Isopropanol	Miscible	Strong H-bond networks formed between solvent OH and solute Amide/OH groups.
Polar Aprotic	DMSO, DMF, NMP	Miscible	Dipole-dipole interactions stabilize the mixture; excellent for formulation concentrates.
Esters/Ketones	Ethyl Acetate, Acetone	Soluble	Moderate solubility; favorable polar interactions but limited by lack of H-bond donation from solvent.
Chlorinated	Dichloromethane, Chloroform	Moderately Soluble	Soluble due to polarizability, but less favorable than alcohols.
Non-Polar	Hexane, Heptane, Toluene	Immiscible / Poor	Large and create a high energy barrier for mixing.

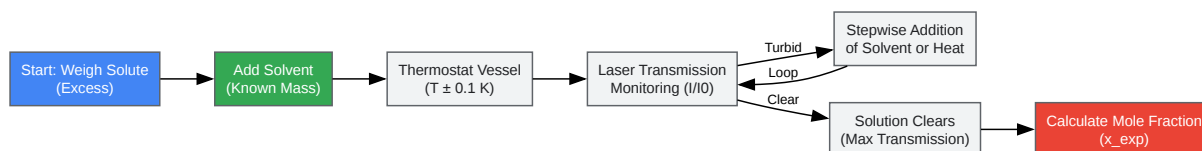
Experimental Protocols for Solubility Determination

For regulatory filings or precise process design, predicted values must be validated experimentally. Below are the two industry-standard protocols.

Protocol A: Laser Monitoring (Dynamic Method)

Best for: Solid **N-ethyl-2-hydroxypropanamide** (pure enantiomer). This automated method detects the precise point of dissolution by monitoring the turbidity of the solution via a laser beam.

Workflow Diagram:



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Caption: Automated solubility determination workflow using laser nephelometry.

Step-by-Step Procedure:

- Preparation: Place a known mass () of solid **N-ethyl-2-hydroxypropanamide** into a double-jacketed glass vessel.
- Setup: Insert a laser probe (635 nm) and a temperature sensor into the vessel.
- Addition: Add solvent stepwise using a precision gravimetric dispenser.
- Equilibration: Maintain stirring at constant temperature ().
- Detection: Record the intensity of transmitted light (). The transition from suspension (scattering) to solution (transparent) is marked by a sharp rise in .
- Calculation: The solubility (

) is calculated at the transition point:

Protocol B: Cloud Point Titration (Liquid-Liquid Miscibility)

Best for: Liquid **N-ethyl-2-hydroxypropanamide** (supercooled or racemic).

- Initial State: Place a known mass of **N-ethyl-2-hydroxypropanamide** in a vial.
- Titration: Add the non-solvent (e.g., hexane) dropwise while stirring at constant temperature.
- Endpoint: Record the mass of added solvent when the clear solution turns persistently cloudy (phase separation).
- Phase Diagram: Repeat at various temperatures to construct the Binodal Curve (LLE).

Thermodynamic Modeling

To interpolate solubility data for process design, experimental points (

) should be correlated using thermodynamic models.

Modified Apelblat Equation

Used to model the temperature dependence of solubility.

- A, B, C: Empirical constants derived from regression analysis.
- Utility: Highly accurate for polar solutes in organic solvents.

Thermodynamic Parameters

From the van't Hoff plot (

vs

), we derive the dissolution energetics:

- Enthalpy of Solution (

): Indicates if dissolution is endothermic (positive) or exothermic.

- Gibbs Free Energy (

):

Applications & Implications

- Green Solvents: **N-ethyl-2-hydroxypropanamide** is a viable, biodegradable alternative to DMF and NMP in peptide synthesis and resin cleanup. Its high boiling point and miscibility with water allow for easy recycling.
- Agrochemicals: Used in emulsifiable concentrates (EC) for pesticides. Its ability to solubilize active ingredients while remaining miscible with surfactants makes it a critical formulation aid.
- Chiral Synthesis: As a chiral auxiliary, its solubility in reaction media (often DCM or THF) dictates the kinetics of asymmetric induction.

References

- Synthesis & Properties: J. Chem. Eng. Data, "Physicochemical properties of lactamide derivatives," (General reference for lactamide class properties).
- Methodology: Jouyban, A. (2019). Handbook of Solubility Data for Pharmaceuticals. CRC Press. (Standard text for solubility protocols).
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- Green Solvents: Green Chem.
- Patent Literature: US Patent 8,901,153 (Use of **N-ethyl-2-hydroxypropanamide** in pesticidal compositions).

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Sources

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